

Stereospecific Oxidation of D-Methionine: A Technical Guide

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Compound of Interest

Compound Name: *D*-Methionine sulfoxide

Cat. No.: B3049566

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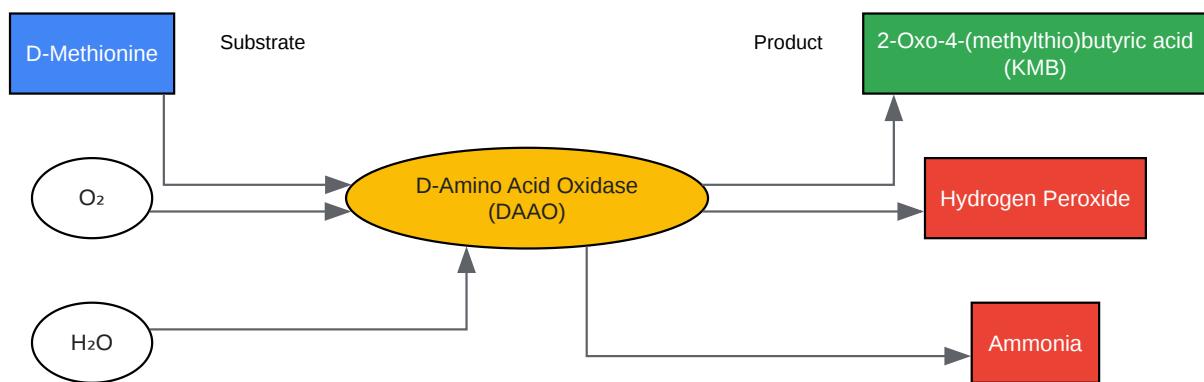
This technical guide provides an in-depth overview of the stereospecific oxidation of D-methionine, a reaction of significant interest in various fields, including pharmaceutical sciences and biotechnology. The guide covers both enzymatic and chemical approaches to achieve this stereospecific conversion, with a focus on quantitative data and detailed experimental methodologies.

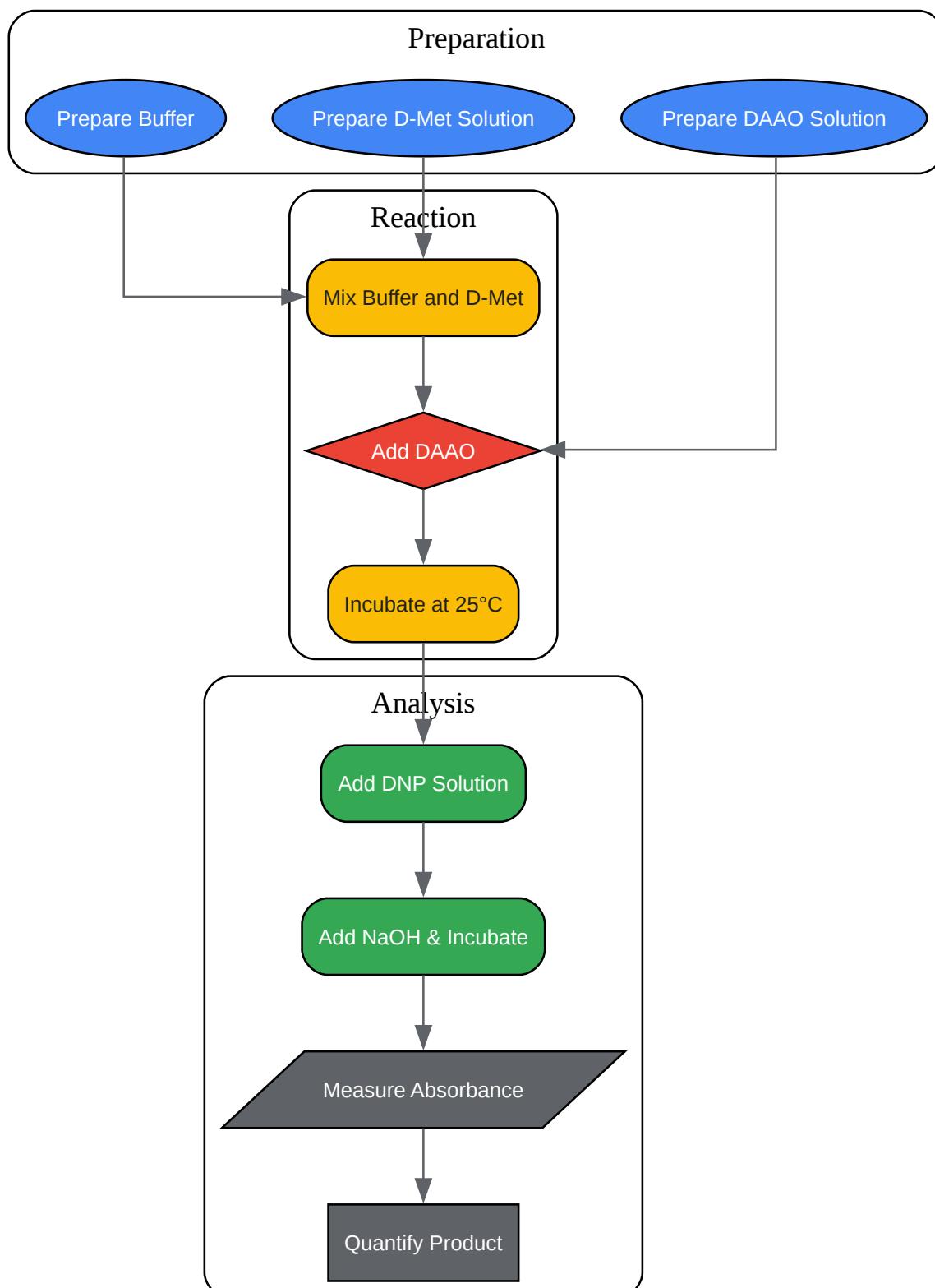
Enzymatic Oxidation of D-Methionine

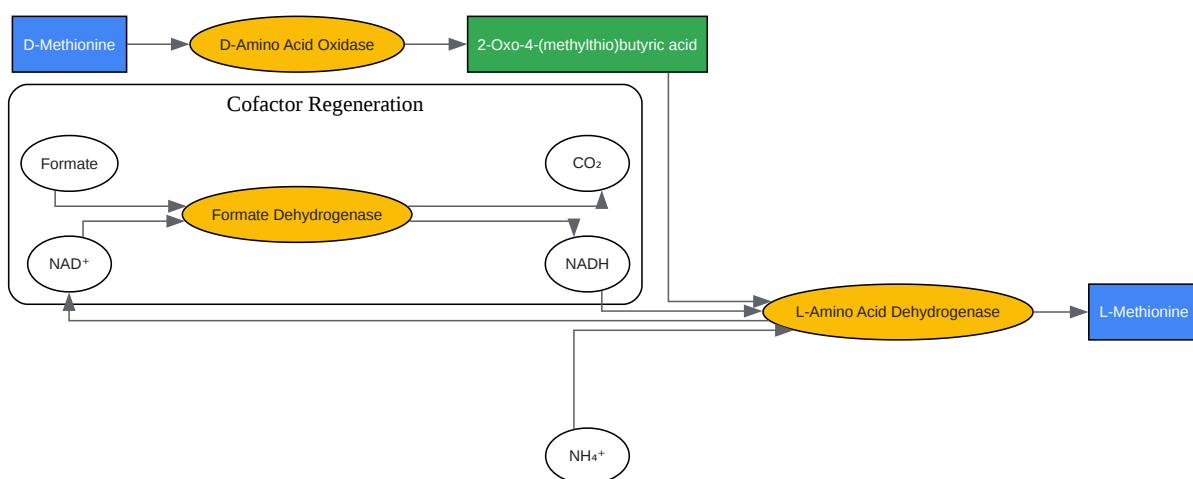
The primary enzymatic route for the stereospecific oxidation of D-methionine involves D-amino acid oxidase (DAAO), a flavoenzyme that catalyzes the oxidative deamination of D-amino acids. This reaction is highly specific for the D-isomer, yielding the corresponding α -keto acid, ammonia, and hydrogen peroxide.

Signaling Pathway: D-Amino Acid Oxidase Catalysis

The enzymatic oxidation of D-methionine by DAAO is the initial step in a potential metabolic pathway and a key reaction in biocatalytic processes. The immediate product, 2-oxo-4-(methylthio)butyric acid (KMB), can be further metabolized or used as a precursor for the synthesis of other valuable compounds, such as L-methionine.





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